

In-Depth Technical Guide: 1,2-Dichlorodisilane ($\text{ClH}_2\text{SiSiH}_2\text{Cl}$)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Dichlorodisilane

Cat. No.: B1257400

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis, properties, and commercial availability of **1,2-Dichlorodisilane**. Due to its specialized nature, this compound is not readily available from major chemical suppliers and typically requires laboratory synthesis.

Physicochemical Properties

While extensive commercial data is unavailable, key properties of **1,2-Dichlorodisilane** have been characterized in scientific literature.

Property	Value	Reference
Molecular Formula	$\text{ClH}_2\text{SiSiH}_2\text{Cl}$	N/A
Stability	Stable for weeks at room temperature	[1]
Reactivity	Undergoes rapid H/Cl exchange and Si-Si cleavage with catalysts (e.g., AlCl_3)	[1]

Synthesis and Purification

A high-yield, selective synthesis of **1,2-Dichlorodisilane** has been developed to avoid the complex mixtures produced by direct halogenation of disilane.[\[2\]](#) The primary method involves the electrophilic cleavage of a Si-Aryl bond.[\[2\]](#)

Experimental Protocol: Synthesis of 1,2-Dichlorodisilane

This protocol is based on the quantitative synthesis from a 1,2-di(1-naphthyl)disilane precursor.
[\[1\]](#)

Materials:

- 1,2-di(1-naphthyl)disilane
- Liquid Hydrogen Chloride (HCl)
- An appropriate reaction vessel for handling condensed gases

Procedure:

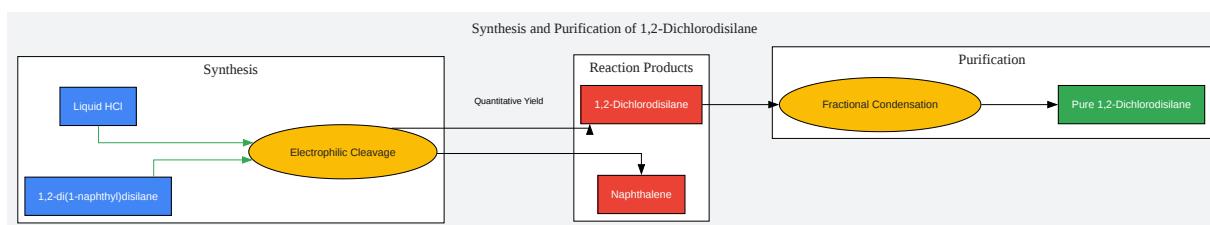
- 1,2-di(1-naphthyl)disilane is treated with liquid hydrogen chloride.
- The reaction proceeds to quantitatively yield **1,2-Dichlorodisilane** and naphthalene.[\[1\]](#)
- The resulting chlorodisilanes are then separated and purified.[\[1\]](#)

Purification Protocol

Method: Fractional Condensation

- The mixture of chlorodisilanes is subjected to fractional condensation to separate the desired **1,2-Dichlorodisilane** from byproducts.[\[1\]](#)

The following diagram illustrates the workflow for the synthesis and purification of **1,2-Dichlorodisilane**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and purification of **1,2-Dichlorodisilane**.

Commercial Availability and Purity

Extensive searches of commercial chemical supplier databases did not yield any readily available sources for **1,2-Dichlorodisilane**. The compound is not listed as a stock item by major suppliers. This lack of commercial availability is likely due to its specialized nature and the probable need for on-demand synthesis.

It is important to distinguish **1,2-Dichlorodisilane** ($\text{ClH}_2\text{SiSiH}_2\text{Cl}$) from the commercially available 1,2-Dichlorotetramethylsilane ($[\text{ClSi}(\text{CH}_3)_2]_2$). The latter is a different compound with distinct properties and applications.

For researchers requiring **1,2-Dichlorodisilane**, the most viable route of acquisition is through custom synthesis, either by contracting a specialized chemical synthesis company or by performing the synthesis in-house using the protocol outlined above. Purity of the custom-synthesized compound would be subject to the purification methods employed, with fractional condensation being a documented effective method.^[1]

Applications in Research and Development

1,2-Dichlorodisilane serves as a valuable precursor in organosilicon chemistry.[\[2\]](#) Its two reactive Si-Cl bonds allow for further functionalization, making it a key building block for the synthesis of more complex disilanes and polysilanes.[\[2\]](#) These materials are of interest for their potential applications in materials science and electronics.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. 1,2-Dichlorodisilane | Benchchem [benchchem.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: 1,2-Dichlorodisilane (ClH₂SiSiH₂Cl)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1257400#commercial-availability-and-purity-of-1-2-dichlorodisilane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com